

validation of bupirimate residue data for MRL establishment

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Compound Focus: Bupirimate

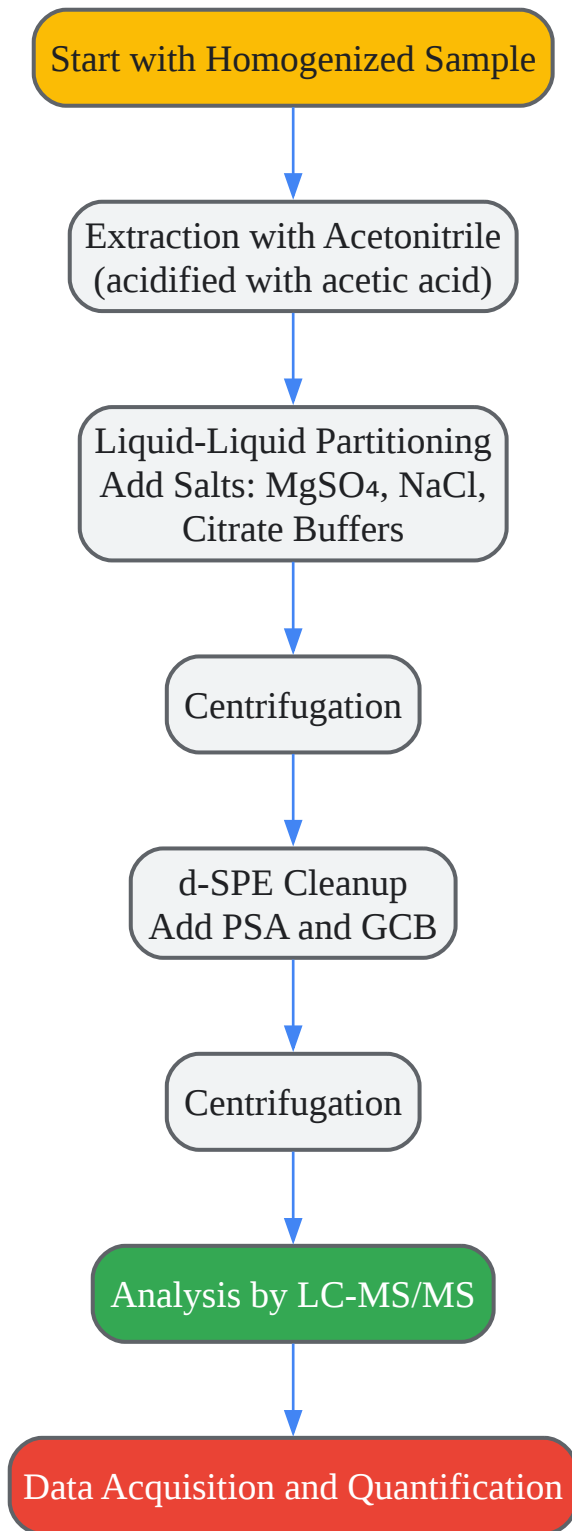
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Standardized Analytical Method for Bupirimate Residues

The **QuEChERS** method followed by **LC-MS/MS** analysis is the modern standard for quantifying **bupirimate** and its metabolite, ethirimol [1] [2] [3]. The following workflow and table summarize the core experimental protocol.



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- **Sample Preparation:** Samples are homogenized and extracted using acetonitrile [2] [3].
- **Cleanup:** The extract is purified using dispersive Solid-Phase Extraction (d-SPE) with **PSA (Primary Secondary Amine)** to remove fatty acids and sugars, and **GCB (Graphitized Carbon Black)** to

remove pigments, which is particularly important for colorful matrices like strawberries and cucumbers [1] [2].

- **Analysis:** The final extract is analyzed using **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)**, which provides high selectivity and sensitivity [1] [2].

Method Validation Parameters

A validated method must demonstrate several performance characteristics. The table below summarizes typical criteria and results from recent studies.

| Validation Parameter | Acceptance Criteria | Reported Performance (Cucumber/Strawberry) | Reference |
|-----------------------------------|---------------------|--|-----------|
| Recovery (%) | 70-120% | 85-103% (Cucumber); 95.2-98.7% (Cucumber) | [3] [1] |
| Relative Standard Deviation (RSD) | ≤20% | ≤ 4.8% (Cucumber); 0.92-5.54% (Cucumber) | [3] [1] |
| Limit of Quantification (LOQ) | - | 0.01 mg/kg | [1] [4] |
| Linearity | $R^2 \geq 0.99$ | $R^2 = 1.0000$ | [1] |
| Matrix Effect | Minimal | Between 0.8 and 1.2 (negligible) | [1] |

Residue Dissipation and Terminal Residues

Understanding how residue levels change over time is crucial for setting a safe pre-harvest interval.

- **Dissipation Dynamics:** Studies on cucumbers show that **bupirimate** dissipates rapidly after application. **Half-life** values reported in different regions of China ranged from **0.57 to 1.39 days** [1]. The dissipation follows a first-order kinetic model [3].
- **Terminal Residues:** At harvest (3 days after the final application), residue levels are typically low.
 - In cucumbers, terminal residues of **bupirimate** were <0.01 to 0.076 mg/kg, while its metabolite **ethirimol** was <0.01 to 0.04 mg/kg [3].

- In a study on strawberries from Italy, 31 different pesticides were detected, but the focus was on a broad screening. Despite this, the risk assessment concluded that the health risks from residues were negligible [2] [5].

Dietary Risk Assessment Protocol

The final step is to evaluate potential consumer exposure, which is performed using a standardized model.

- **Risk Assessment Model:** The **Pesticide Residue Intake Model (PRIMO)** developed by the **European Food Safety Authority (EFSA)** is the benchmark for dietary risk assessment [2] [5] [4]. This model calculates exposure by combining food consumption data with pesticide residue levels.
- **Risk Characterization:** The calculated exposure is compared to toxicological reference values, such as the **Acceptable Daily Intake (ADI)**. The risk is expressed as a **Risk Quotient (RQ)**; an RQ below 100% indicates acceptable risk.
- **Reported Findings:** Recent studies on **bupirimate** in cucumbers and various pesticides in strawberries have consistently shown that both chronic and acute dietary exposures remain **well below the ADI**, with RQs indicating **negligible risk to consumers** [1] [2] [3].

Regulatory Context and Residue Definitions

For enforcement and risk assessment, regulatory bodies define which compounds to monitor.

- **EFSA Residue Definition:**
 - For **risk assessment**: Sum of **bupirimate**, ethirimol, and de-ethyl ethirimol, expressed as **bupirimate** [4].
 - For **enforcement**: **Bupirimate** itself, and separately, ethirimol (to cover uses of this non-approved substance) [4].
- **Chinese Regulatory Context:** In China, the dietary risk assessment for **bupirimate** is defined as the sum of **bupirimate and ethirimol** [1] [3].

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